

# CAS number and molecular formula of Disperse Orange 44

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Orange 44

Cat. No.: B3418293

[Get Quote](#)

## An In-depth Technical Guide to Disperse Orange 44

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Disperse Orange 44** is a monoazo disperse dye belonging to the single azo chemical class, characterized by its vibrant orange hue. It is primarily utilized in the textile industry for the dyeing of hydrophobic fibers such as polyester and its blends, as well as acetate fibers. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and key applications, with a focus on experimental protocols and quantitative data relevant to research and development. While direct applications in drug development are not documented, the broader context of azo dyes in biomedical sciences is discussed.

### Chemical Identity and Physicochemical Properties

**Disperse Orange 44** is identified by CAS Number 4058-30-4.<sup>[1][2][3]</sup> An alternative, now deleted, CAS number is 12223-26-6. There has been some discrepancy in the literature regarding its molecular formula; however, the consensus for CAS 4058-30-4 points to C<sub>18</sub>H<sub>15</sub>ClN<sub>6</sub>O<sub>2</sub>.

Table 1: Chemical Identifiers for **Disperse Orange 44**

Identifier	Value
CAS Number	4058-30-4[1][2][3]
Molecular Formula	C18H15ClN6O2[1][2][4]
Molecular Weight	382.80 g/mol [1][2][4]
IUPAC Name	3-[4-[(2-chloro-4-nitrophenyl)diazenyl]-N-(2-cyanoethyl)anilino]propanenitrile
Synonyms	C.I. Disperse Orange 44, Allilon Orange RDSL, Begacron Orange 2GFS, Disperse Orange S-6RL

The physicochemical properties of **Disperse Orange 44** are critical for understanding its behavior in various applications, from dyeing processes to environmental fate.

Table 2: Physicochemical Properties of **Disperse Orange 44**

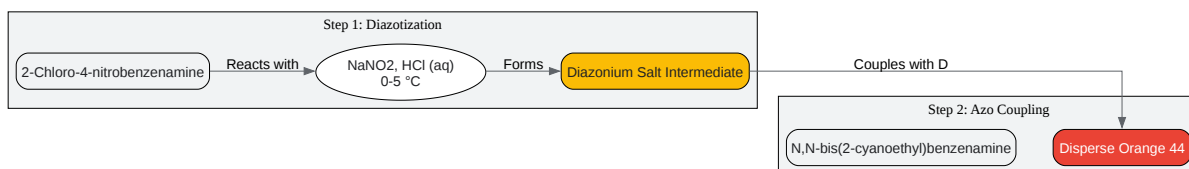
Property	Value	Source
Appearance	Orange to red-light orange powder	[4][5]
Boiling Point (Predicted)	663.8 ± 55.0 °C at 760 Torr	
Density (Predicted)	1.30 ± 0.1 g/cm <sup>3</sup>	
Water Solubility	20 mg/L at 20°C	[6]
LogP (Predicted)	2.074 at 20°C	[6]

## Synthesis of Disperse Orange 44: An Experimental Protocol

The synthesis of **Disperse Orange 44** is a classic example of azo coupling, a fundamental reaction in dye chemistry. It involves two primary stages: the diazotization of an aromatic amine and the subsequent coupling with an electron-rich partner.[4][5]

## Synthesis Pathway

The manufacturing process involves the diazotization of 2-chloro-4-nitrobenzenamine, which is then coupled with N,N-bis(2-cyanoethyl)benzenamine.<sup>[4][5]</sup>



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Disperse Orange 44**.

## Detailed Laboratory Protocol

This protocol describes a representative laboratory-scale synthesis of **Disperse Orange 44**.

Materials:

- 2-Chloro-4-nitrobenzenamine (1.73 g, 0.01 mol)
- Concentrated Hydrochloric Acid (3 mL)
- Sodium Nitrite (0.7 g, 0.01 mol)
- N,N-bis(2-cyanoethyl)benzenamine (2.13 g, 0.01 mol)
- Sodium Acetate
- Ice

- Deionized Water

#### Procedure:

##### Part A: Diazotization

- In a 100 mL beaker, suspend 1.73 g of 2-chloro-4-nitrobenzenamine in 10 mL of water and add 3 mL of concentrated hydrochloric acid.
- Cool the resulting slurry to 0-5 °C in an ice bath with constant stirring.
- In a separate beaker, dissolve 0.7 g of sodium nitrite in 5 mL of water and cool the solution to 0-5 °C.
- Slowly add the sodium nitrite solution dropwise to the amine slurry over 15-20 minutes, ensuring the temperature remains below 5 °C.
- Continue stirring the mixture at 0-5 °C for an additional 30 minutes after the addition is complete to ensure full formation of the diazonium salt.

##### Part B: Azo Coupling

- In a 250 mL beaker, dissolve 2.13 g of N,N-bis(2-cyanoethyl)benzenamine in 20 mL of 10% acetic acid. Cool this solution to 0-5 °C in an ice bath.
- Slowly add the cold diazonium salt solution from Part A to the coupling component solution with vigorous stirring.
- Adjust the pH of the reaction mixture to 4.5-5.5 by slowly adding a saturated solution of sodium acetate.
- A colored precipitate of **Disperse Orange 44** will form. Continue stirring the mixture in the ice bath for 1-2 hours to ensure the completion of the coupling reaction.
- Collect the crude dye by vacuum filtration and wash the filter cake with cold deionized water until the filtrate is neutral.
- Dry the product in an oven at 60-70 °C.

## Applications in Research and Industry

### Textile Dyeing

The primary application of **Disperse Orange 44** is in the dyeing of polyester and acetate fibers. Its low water solubility and non-ionic nature allow it to penetrate these hydrophobic fibers at high temperatures.

Table 3: Dyeing Fastness Properties on Polyester

Fastness Property	Grade (1-5)
Light Fastness	4-5
Washing Fastness	5
Perspiration Fastness	4-5
Ironing Fastness	5-6

Note: Fastness grades are on a scale of 1 to 5 (or higher), where a higher number indicates better fastness.

### Environmental Remediation: Adsorption Studies

**Disperse Orange 44** has been a subject of research in environmental science, particularly in the context of wastewater treatment. One study investigated its removal from aqueous solutions using iron oxide nanoparticles.

Experimental Protocol: Adsorption of **Disperse Orange 44** on Iron Oxide Nanoparticles

This protocol is based on typical batch adsorption experiments for dye removal.

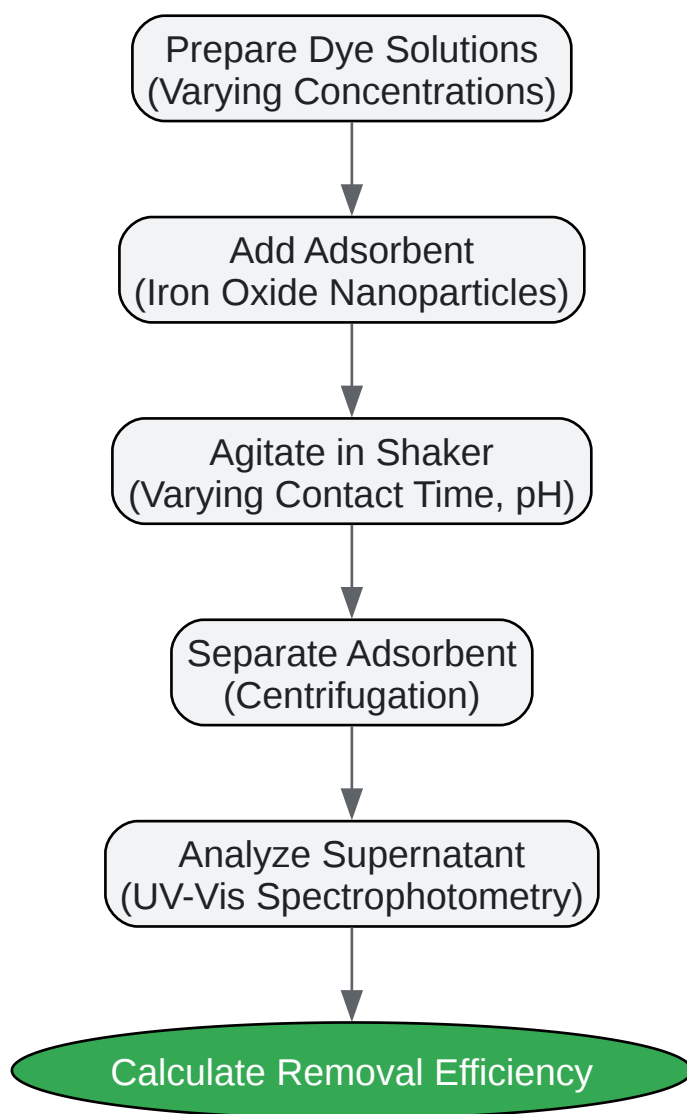
Materials:

- **Disperse Orange 44** stock solution (e.g., 100 ppm)
- Synthesized iron oxide nanoparticles (adsorbent)
- 0.1 M HCl and 0.1 M NaOH for pH adjustment

- Orbital shaker
- UV-Vis Spectrophotometer
- Centrifuge

#### Procedure:

- Preparation of Dye Solutions: Prepare a series of **Disperse Orange 44** solutions of varying concentrations (e.g., 5, 10, 20, 50 ppm) from the stock solution.
- Batch Adsorption: In a series of flasks, add a fixed amount of iron oxide nanoparticles (e.g., 0.1 g) to a fixed volume of dye solution (e.g., 50 mL).
- Parameter Optimization:
  - pH: Adjust the initial pH of the dye solutions across a range (e.g., 2 to 10) using HCl or NaOH.
  - Contact Time: Agitate the flasks on an orbital shaker for different time intervals (e.g., 15, 30, 60, 120, 180 minutes).
  - Adsorbent Dose: Vary the amount of nanoparticles added to the dye solution.
- Analysis: After agitation, centrifuge the samples to separate the nanoparticles. Measure the final concentration of **Disperse Orange 44** in the supernatant using a UV-Vis spectrophotometer at its maximum absorbance wavelength.
- Calculation: The percentage of dye removal is calculated using the formula: Removal (%) =  $[(C_0 - C_e) / C_0] * 100$  where  $C_0$  is the initial dye concentration and  $C_e$  is the equilibrium dye concentration.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for dye adsorption studies.

## Potential in Drug Development and Biomedical Sciences

While there is no specific research on **Disperse Orange 44** in drug development, the broader class of azo compounds has garnered significant interest in medicinal chemistry and biomedical applications.<sup>[4][7]</sup>

- **Drug Delivery:** The azo bond ( $-N=N-$ ) can be cleaved by azoreductase enzymes present in the gut microbiome. This property is being explored for colon-targeted drug delivery, where a

drug is attached to an azo compound, protecting it from degradation in the upper gastrointestinal tract and releasing it in the colon.[8]

- Antimicrobial and Anticancer Agents: Various azo compounds have been synthesized and evaluated for their potential as antibacterial, antifungal, and anticancer agents.[4][7] The discovery of Prontosil, an azo dye, as the first commercially available antibiotic, laid the foundation for this field of research.[4]
- Bioimaging and Photoswitches: The photochromic properties of some azo dyes, where they can isomerize upon exposure to light, make them candidates for use in bioimaging, photopharmacology, and as molecular photoswitches.[4][7]

The relevance of **Disperse Orange 44** to these fields remains an open area for future research. Its synthesis and functional groups could potentially be modified to explore such applications.

## Conclusion

**Disperse Orange 44** is a well-established disperse dye with a defined chemical structure and synthesis pathway. Its primary role in the textile industry is well-documented, and its physicochemical properties make it a subject of interest in environmental remediation studies. While direct applications in drug development have not been reported, the broader family of azo compounds presents a rich field for medicinal chemistry, suggesting that derivatives of **Disperse Orange 44** could be explored for biomedical applications in the future. This guide provides foundational technical information to support further research and development in these areas.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]



- 3. [file.medchemexpress.eu](https://file.medchemexpress.eu) [[file.medchemexpress.eu](https://file.medchemexpress.eu)]
- 4. [eurekaselect.com](https://eurekaselect.com) [[eurekaselect.com](https://eurekaselect.com)]
- 5. Disperse Orange 44 | 4058-30-4 [[chemicalbook.com](https://chemicalbook.com)]
- 6. [srla.tkechemi.com](https://srla.tkechemi.com) [[srla.tkechemi.com](https://srla.tkechemi.com)]
- 7. Recent Applications of Azo Dyes: A Paradigm Shift from Medicinal ...: Ingenta Connect [[ingentaconnect.com](https://ingentaconnect.com)]
- 8. Therapeutic Applications of Azo Dye Reduction: Insights From Methyl Orange Degradation for Biomedical Innovations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [CAS number and molecular formula of Disperse Orange 44]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3418293#cas-number-and-molecular-formula-of-disperse-orange-44>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)